

# Physical and chemical properties of methylallyl trisulfide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methylallyl trisulfide

Cat. No.: B1202920

[Get Quote](#)

An In-depth Technical Guide on the Physical and Chemical Properties of **Methylallyl Trisulfide**  
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methylallyl trisulfide**, also known as allyl methyl trisulfide (AMTS), is an organosulfur compound naturally found in plants of the *Allium* genus, such as garlic (*Allium sativum*) and onions (*Allium cepa*)<sup>[1][2][3]</sup>. It is a significant contributor to the characteristic flavor and aroma of these plants<sup>[4]</sup>. Beyond its role in food chemistry, **methylallyl trisulfide** has garnered attention for its diverse biological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer properties<sup>[1]</sup>. This technical guide provides a comprehensive overview of the physical and chemical properties of **methylallyl trisulfide**, along with detailed experimental protocols and visualizations of its biological pathways and experimental workflows.

## Physical Properties

**Methylallyl trisulfide** is a yellow, oily liquid with a strong, garlic-like odor. It is an oil-soluble component found in garlic. A summary of its key physical properties is presented in the table below.

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C4H8S3   |           |
| Molecular Weight  | 152.30 g/mol                                     |           |
| Appearance        | Yellow liquid                                    |           |
| Odor              | Strong garlic-like                               |           |
| Boiling Point     | 28-30 °C at 0.05 mmHg; 47 °C at 0.80 mmHg        |           |
| Density           | 1.100 to 1.160 g/cm <sup>3</sup> at 20 °C        |           |
| Refractive Index  | 1.580 to 1.610 at 20 °C                          |           |
| Vapor Pressure    | 0.05 mmHg at 25 °C                               |           |
| Flash Point       | 32.22 °C (90.00 °F)                              |           |
| Solubility        | Slightly soluble in water;<br>Soluble in alcohol |           |
| logP (o/w)        | 2.647 (estimated)                                |           |

## Chemical Properties

The chemical reactivity of **methylallyl trisulfide** is largely dictated by the trisulfide linkage and the allyl group. The trisulfide bond is relatively unstable and can be subject to various chemical transformations. The compound is stable at normal temperatures and pressures.

| Property           | Description   | Source(s) |
|--------------------|---|-----------|
| Chemical Structure | A methyl group and an allyl group linked by a trisulfide chain.   |           |
| SMILES             | <chem>CSSSCC=C</chem>   |           |
| InChI              | InChI=1S/C4H8S3/c1-3-4-6-7-5-2/h3H,1,4H2,2H3  |           |
| Stability          | Stable under normal temperatures and pressures.<br>The trisulfide functionality is inherently unstable and prone to chemical transformations.                                     |           |
| Reactivity         | The trisulfide group can undergo reduction to form simpler sulfides or oxidation to form sulfoxides and sulfones.<br>The allyl group's double bond allows for addition reactions. |           |
| Decomposition      | Thermal decomposition can lead to the formation of other sulfur-containing compounds like diallyl disulfide and diallyl tetrasulfide.   |           |

## Experimental Protocols

### Synthesis of Methylallyl Trisulfide

An improved synthesis method for trisulfides has been reported, which can be adapted for **methylallyl trisulfide**. A general procedure for the synthesis of unsymmetrical trisulfides involves the reaction of a thiol with a thiadiazole derivative.

Materials:

- Methanethiol
- Allyl mercaptan
- 3,4-dichloro-1,2,5-thiadiazole
- Triethylamine
- 1-Propanol
- Ethyl acetate
- n-Hexane
- Hydrochloric acid (aqueous solution)

#### Procedure:

- Dissolve the starting thiol (e.g., methanethiol or allyl mercaptan, 5 mmol) and triethylamine (5.5 mmol) in 5 mL of 1-propanol and stir for 20 minutes.
- Add a solution of 3,4-dichloro-1,2,5-thiadiazole (2.5 mmol) in 5 mL of 1-propanol dropwise to the flask.
- Stir the mixture until the 3,4-dichloro-1,2,5-thiadiazole is completely consumed, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Add 5 mL of an aqueous HCl solution and continue stirring for 20 minutes.
- Extract the desired trisulfide with ethyl acetate (3 x 5 mL).
- The pure liquid trisulfide can be obtained after solvent removal.

## Identification and Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the identification and quantification of volatile compounds like **methylallyl trisulfide** in essential oils.

#### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column suitable for volatile sulfur compounds (e.g., DB-5ms).

#### Procedure:

- Sample Preparation: Dilute the essential oil or sample containing **methylallyl trisulfide** in a suitable solvent (e.g., dichloromethane).
- Injection: Inject a small volume (e.g., 1  $\mu$ L) of the prepared sample into the GC inlet.
- GC Separation: Use a temperature program to separate the components of the mixture. A typical program might start at a low temperature (e.g., 40°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C).
- MS Detection: As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized and fragmented. The mass spectrum of each component is recorded.
- Identification: Identify **methylallyl trisulfide** by comparing its retention time and mass spectrum with that of a known standard or by matching the mass spectrum to a library database.
- Quantification: Quantify the amount of **methylallyl trisulfide** by integrating the peak area and comparing it to a calibration curve generated from known concentrations of a pure standard.

## Stability Assessment by High-Performance Liquid Chromatography (HPLC)

The stability of trisulfide compounds can be evaluated using HPLC. The following protocol is adapted from a study on diallyl trisulfide and can be applied to **methylallyl trisulfide**.

#### Instrumentation:

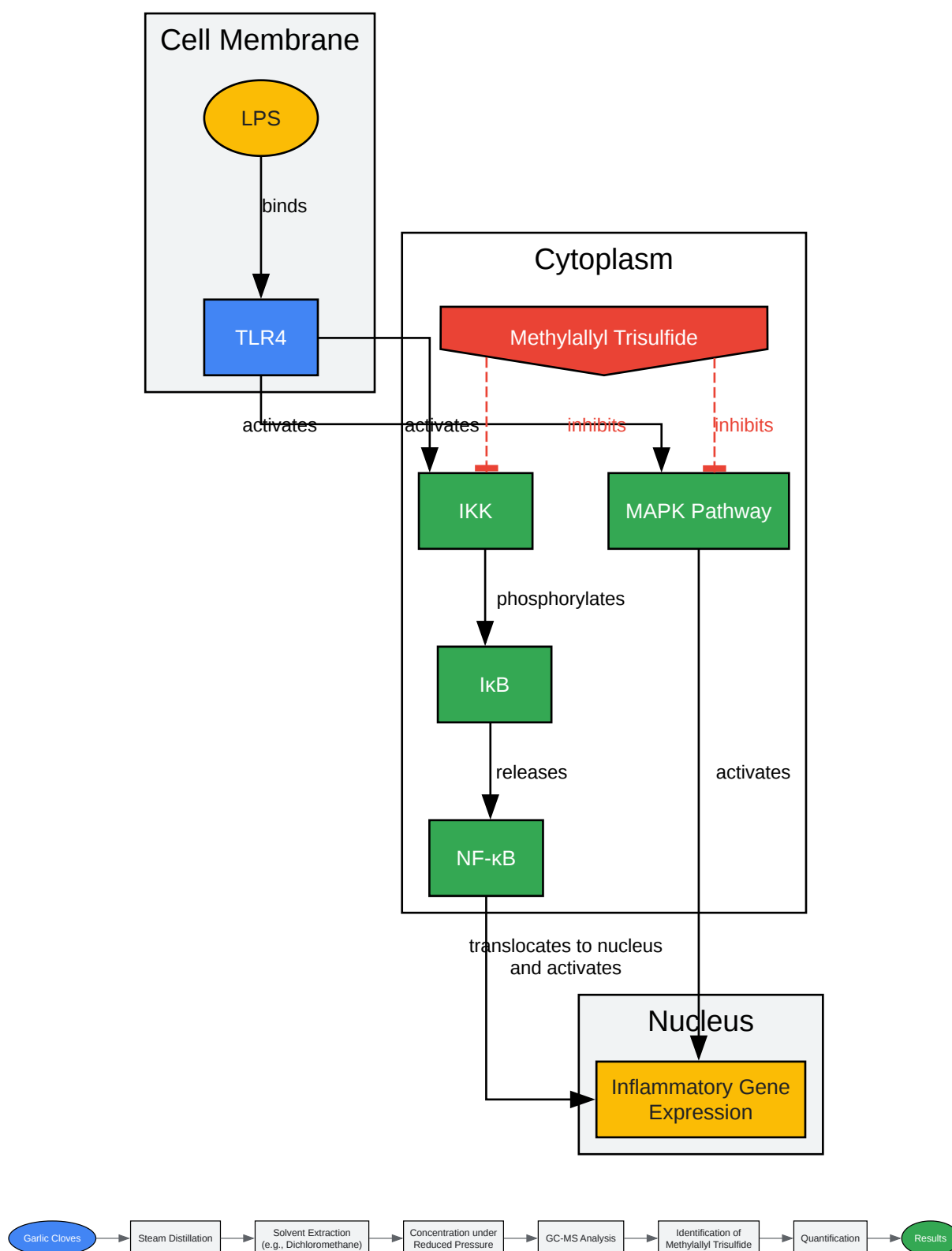
- HPLC system with a UV detector.
- C18 reverse-phase column.

#### Procedure:

- Sample Preparation: Prepare a solution of **methylallyl trisulfide** in a suitable solvent (e.g., methanol or acetonitrile) at a known concentration.
- Stress Conditions: Subject the sample solutions to various stress conditions, such as different temperatures (e.g., 4°C, 25°C, 40°C), pH values, and light exposure, for a defined period.
- HPLC Analysis: At specified time points, inject an aliquot of each stressed sample into the HPLC system.
- Chromatographic Separation: Use an isocratic or gradient elution with a mobile phase (e.g., a mixture of acetonitrile and water) to separate the parent compound from any degradation products.
- Detection and Quantification: Monitor the elution profile with a UV detector at an appropriate wavelength. The concentration of the remaining **methylallyl trisulfide** is determined by comparing its peak area to that of a non-stressed control sample.
- Data Analysis: Plot the percentage of remaining **methylallyl trisulfide** against time for each stress condition to determine its stability profile.

## Signaling Pathways and Visualizations

**Methylallyl trisulfide** has been shown to exert its anti-inflammatory effects by inhibiting the NF-κB and MAPK signaling pathways.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. Methyl allyl trisulfide | 34135-85-8 [chemicalbook.com]
- 3. Methyl allyl trisulfide Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [Physical and chemical properties of methylallyl trisulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202920#physical-and-chemical-properties-of-methylallyl-trisulfide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)